

Structural comparison of Class I and Class II PRPP synthetases.

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 5-Phosphoribosyl 1-pyrophosphate

Cat. No.: B1259764

[Get Quote](#)

A Comparative Guide to Class I and Class II PRPP Synthetases

For Researchers, Scientists, and Drug Development Professionals

Phosphoribosyl pyrophosphate (PRPP) synthetase is a crucial enzyme in cellular metabolism, catalyzing the synthesis of PRPP from ribose-5-phosphate (R5P) and ATP.[1][2] PRPP is an essential precursor for the de novo and salvage pathways of purine and pyrimidine nucleotide biosynthesis, as well as for the synthesis of histidine, tryptophan, and NAD(P)+ cofactors.[2][3] Dysregulation of PRPP synthetase activity is implicated in several human diseases, including gout and certain neurological disorders, making it a significant target for drug development.[4] [5] PRPP synthetases are broadly categorized into two main classes, Class I and Class II, which exhibit distinct structural and regulatory characteristics. This guide provides a detailed comparison of these two classes, supported by experimental data and methodologies.

Quantitative Comparison of Kinetic and Regulatory Properties

The functional differences between Class I and Class II PRPP synthetases are evident in their kinetic parameters and their responses to regulatory molecules. The following table summarizes key quantitative data for representative enzymes from each class.

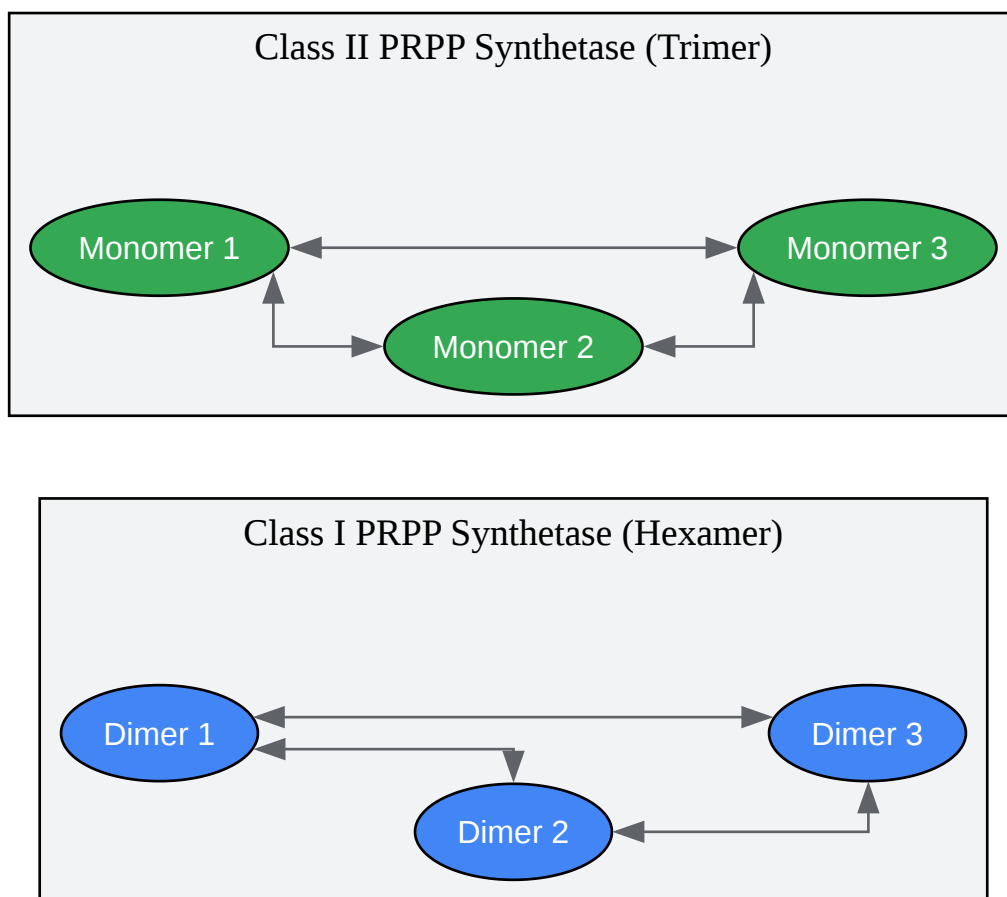
Property	Class I (Human PRPS1)	Class I (E. coli)	Class II (Spinach Isozyme 4)	References
Quaternary Structure	Homodimers forming hexamers	Homodimers forming hexamers	Homotrimer	[2][4][6]
Phosphate (Pi) Dependence	Required for activity	Required for activity	Independent of Pi	[2][4][7]
Allosteric Inhibition by ADP	Yes (Allosteric)	Yes (Allosteric)	No (Competitive Inhibition)	[2][4][5]
Diphosphoryl Donor Specificity	ATP, dATP	ATP, dATP	ATP, dATP, GTP, CTP, UTP	[2][4]
K _m for ATP (μM)	14	-	77	[4][8]
K _m for Ribose-5-Phosphate (μM)	33	-	48	[4][8]
K _i for ADP (μM)	-	-	- (Competitive)	[4][5]

Structural and Regulatory Distinctions

The fundamental differences in the architecture and regulation of Class I and Class II PRPP synthetases underpin their distinct roles in cellular metabolism.

Structural Organization

Class I PRPP synthetases, found in mammals and bacteria, typically assemble into a hexameric structure composed of a trimer of dimers.[6][9] This complex organization is crucial for its allosteric regulation. In contrast, Class II PRPP synthetases, which are specific to plants, exist as smaller homotrimers.[2][4] This difference in quaternary structure is a key determinant of their divergent regulatory mechanisms.



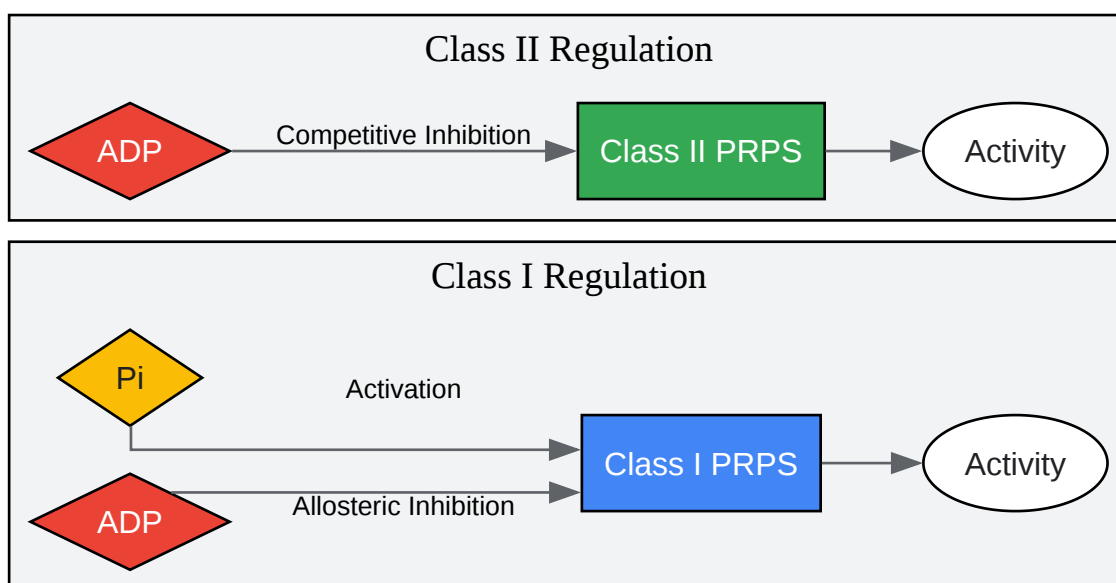
[Click to download full resolution via product page](#)

Quaternary structures of Class I and Class II PRPP synthetases.

Regulatory Mechanisms

A hallmark of Class I PRPP synthetases is their allosteric regulation by purine ribonucleoside diphosphates, particularly ADP.[5] ADP binds to a distinct allosteric site, inducing a conformational change that inhibits enzyme activity. This feedback inhibition is a critical mechanism for controlling the cellular nucleotide pool. Furthermore, the activity of Class I enzymes is dependent on the presence of inorganic phosphate (Pi).[7]

Conversely, Class II PRPP synthetases lack a dedicated allosteric site for ADP and are therefore not subject to allosteric feedback inhibition.[2][4] While ADP can inhibit Class II enzymes, it does so through competitive inhibition at the ATP binding site.[4] Additionally, their activity is independent of the phosphate concentration.[2][4]



[Click to download full resolution via product page](#)

Regulatory mechanisms of Class I and Class II PRPP synthetases.

Experimental Protocols

Enzyme Kinetic Assay

A continuous spectrophotometric assay is commonly used to determine the kinetic parameters of PRPP synthetase.[10] This assay couples the production of AMP to the oxidation of NADH, which can be monitored by the decrease in absorbance at 340 nm.

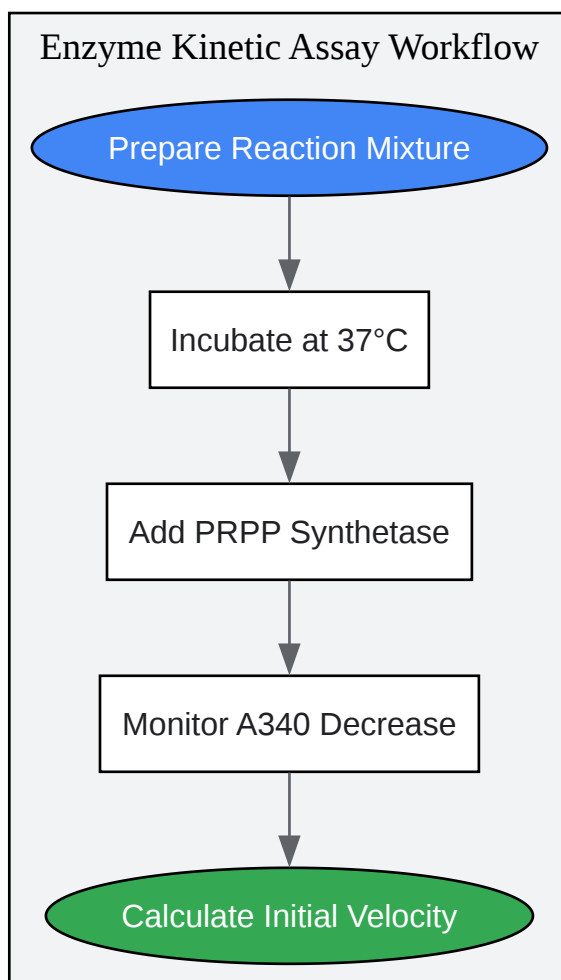
Materials:

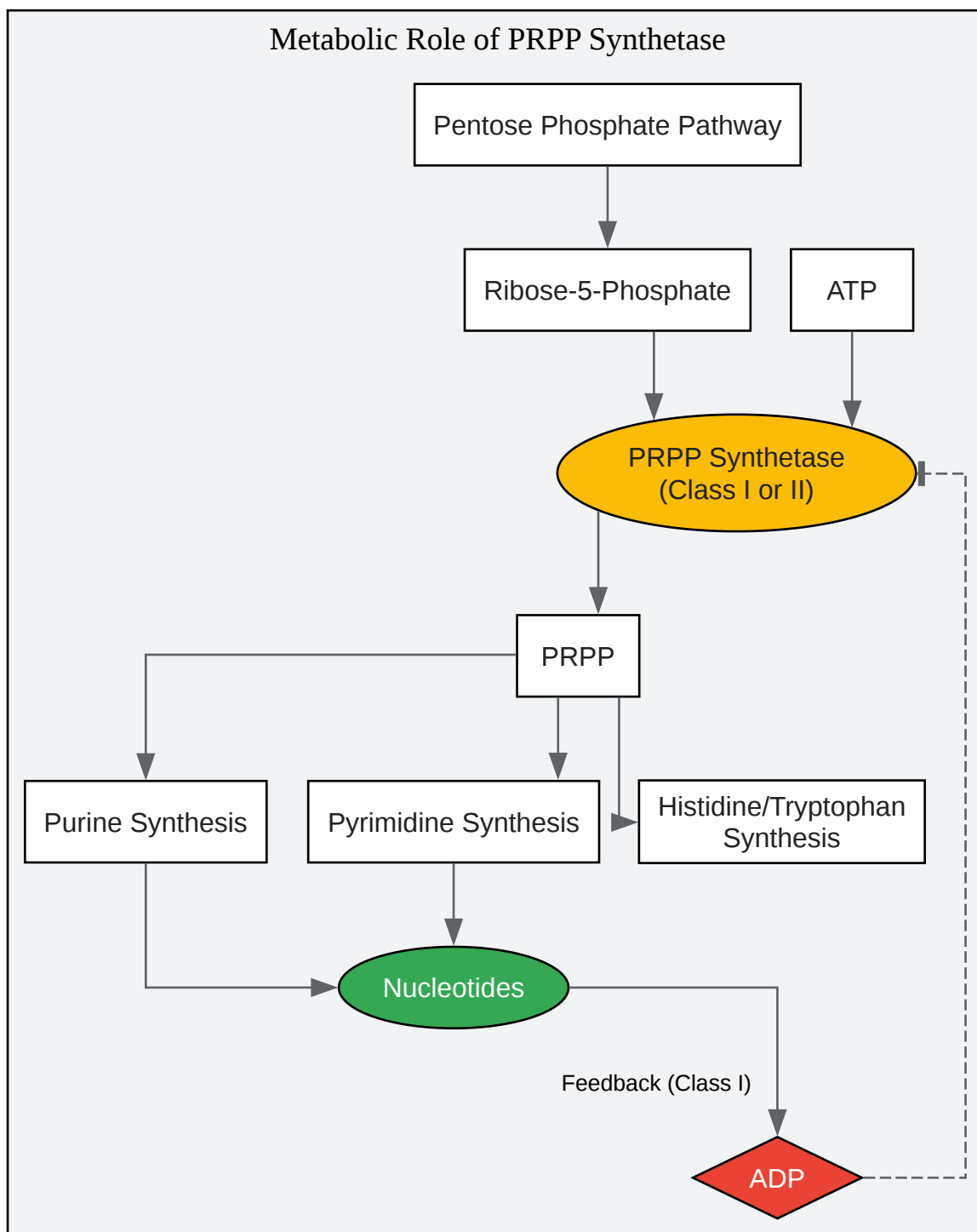
- Tris-HCl buffer (50 mM, pH 7.8)
- Ribose-5-phosphate (R5P)
- ATP
- MgCl₂
- Phosphoenolpyruvate (PEP)
- NADH

- Pyruvate kinase (PK)
- Lactate dehydrogenase (LDH)
- Purified PRPP synthetase

Procedure:

- Prepare a reaction mixture containing Tris-HCl buffer, R5P, ATP, MgCl₂, PEP, NADH, PK, and LDH in a cuvette.
- Incubate the mixture at 37°C for 5 minutes to allow the temperature to equilibrate and to consume any contaminating ADP or pyruvate.
- Initiate the reaction by adding a small volume of purified PRPP synthetase.
- Immediately monitor the decrease in absorbance at 340 nm over time using a spectrophotometer.
- Calculate the initial velocity of the reaction from the linear portion of the absorbance curve.
- To determine K_m values, vary the concentration of one substrate (e.g., ATP or R5P) while keeping the other substrate at a saturating concentration.
- For inhibition studies, perform the assay in the presence of varying concentrations of the inhibitor (e.g., ADP).





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Phosphoribosyl Diphosphate (PRPP): Biosynthesis, Enzymology, Utilization, and Metabolic Significance - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pmc/)]
- 2. [encyclopedia.pub](https://www.encyclopedia.pub/) [[encyclopedia.pub](https://www.encyclopedia.pub/)]
- 3. Purine and Pyrimidine Nucleotide Synthesis and Metabolism - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pmc/)]
- 4. Implications of secondary structure prediction and amino acid sequence comparison of class I and class II phosphoribosyl diphosphate synthetases on catalysis, regulation, and quaternary structure - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pmc/)]
- 5. [biorxiv.org](https://www.biorxiv.org/) [[biorxiv.org](https://www.biorxiv.org/)]
- 6. Crystal structure of E. coli PRPP synthetase - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pmc/)]
- 7. PURINES AND PYRIMIDINES [library.med.utah.edu]
- 8. [researchgate.net](https://www.researchgate.net/) [[researchgate.net](https://www.researchgate.net/)]
- 9. [annualreviews.org](https://www.annualreviews.org/) [[annualreviews.org](https://www.annualreviews.org/)]
- 10. [sigmaaldrich.com](https://www.sigmaaldrich.com/) [[sigmaaldrich.com](https://www.sigmaaldrich.com/)]
- To cite this document: BenchChem. [Structural comparison of Class I and Class II PRPP synthetases.]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1259764/docs#structural-comparison-of-class-i-and-class-ii-prpp-synthetases>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)